

4-Chloro-1H-inden-2(3H)-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-1H-inden-2(3H)-one

Cat. No.: B1357610

[Get Quote](#)

Technical Guide: 4-Chloro-1H-inden-2(3H)-one

This technical guide provides a concise overview of the molecular properties of **4-Chloro-1H-inden-2(3H)-one**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

4-Chloro-1H-inden-2(3H)-one is a chlorinated derivative of the indanone scaffold. The fundamental molecular characteristics of this compound are summarized below.

Property	Value	Source
Chemical Formula	C ₉ H ₇ ClO	[1] [2]
Molecular Weight	166.604 g/mol	[1] [2]
CAS Number	74124-90-6	[1]
Synonyms	4-chloro-1,3-dihydroinden-2-one	[1]

Experimental Protocols

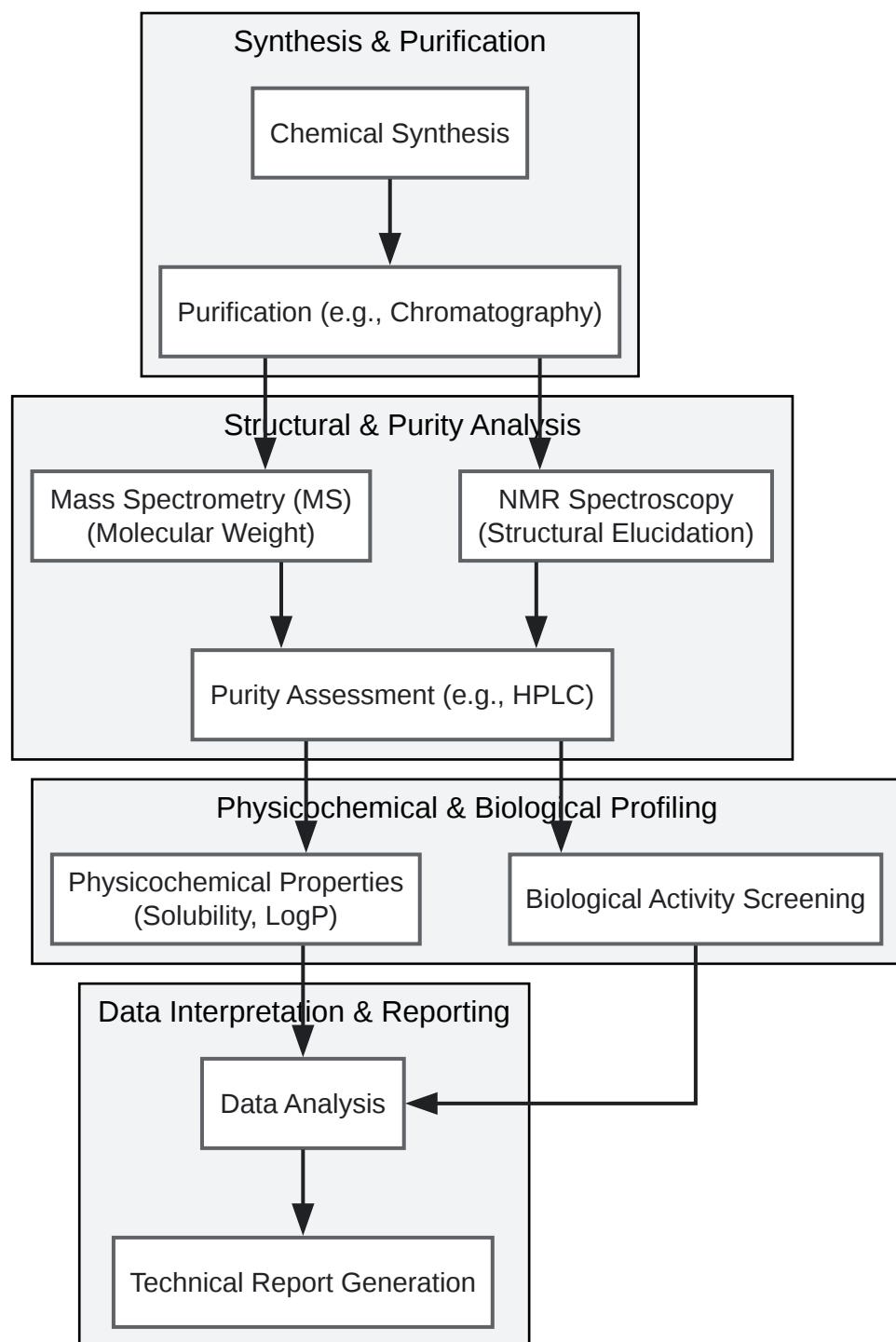
Detailed, peer-reviewed experimental protocols for the specific synthesis or biological application of **4-Chloro-1H-inden-2(3H)-one** are not extensively available in the public literature based on the conducted search. However, the synthesis of structurally related

indanone derivatives often involves the cyclization of substituted phenylpropanoic acids. For instance, the synthesis of 4-chloro-1-indanone has been achieved through the cyclization of 3-(2-chlorophenyl)propionic acid.^[3] This general approach could potentially be adapted for the synthesis of the 2-oxo isomer, although specific reaction conditions, catalysts, and purification methods would require empirical determination and optimization.

Further research into private chemical libraries and patented literature may provide more specific synthetic routes.

Logical Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound like **4-Chloro-1H-inden-2(3H)-one**, from initial synthesis to final analysis.

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, purification, and characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. molecularinfo.com [molecularinfo.com]
- 2. 4-chloro-2,3-dihydro-1H-inden-1-one | C9H7ClO | CID 11332681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Chloro-1H-inden-2(3H)-one molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1357610#4-chloro-1h-inden-2-3h-one-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com